

A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: **3-Benzoylacrylic acid**

Cat. No.: **B145898**

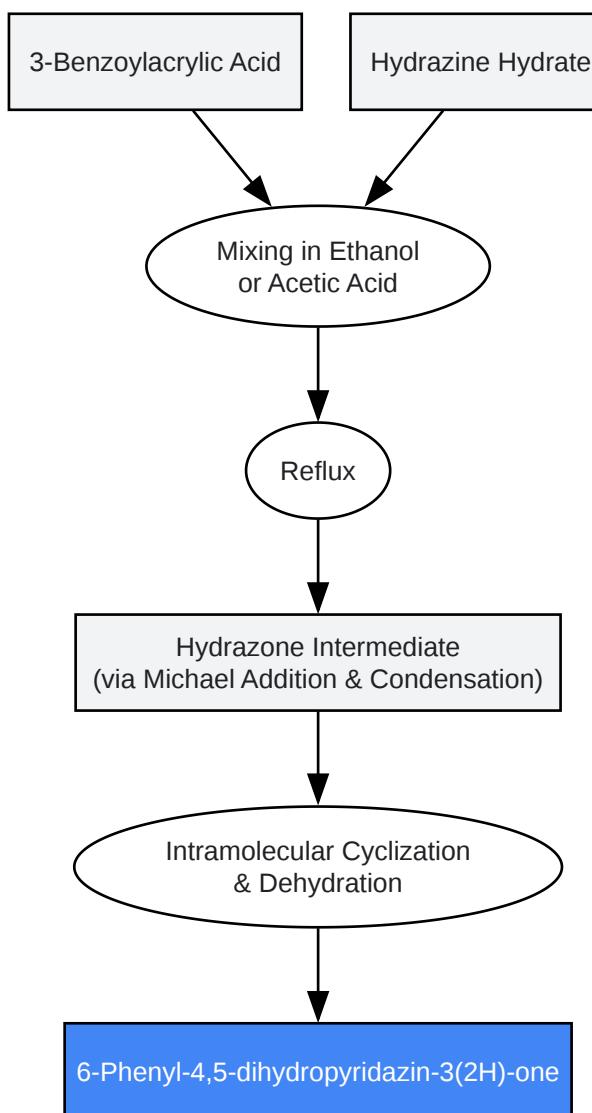
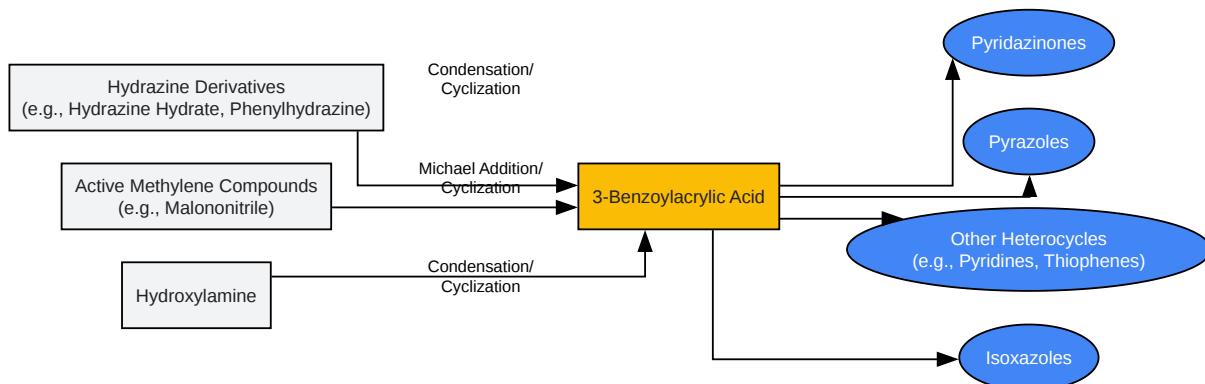
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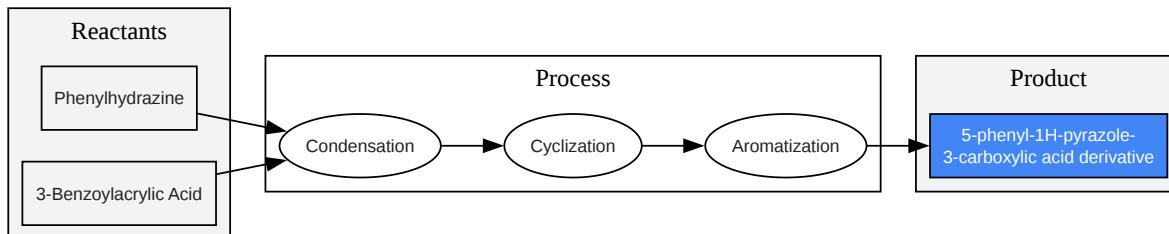
Introduction

3-Benzoylacrylic acid, a versatile chemical intermediate, serves as a pivotal building block in the synthesis of a wide array of heterocyclic compounds.^[1] Its unique structure, featuring a phenyl ketone, a carboxylic acid moiety, and an unsaturated carbon chain, provides multiple reactive sites for cyclization and functionalization reactions.^[1] This guide explores the core utility of **3-benzoylacrylic acid** as a precursor for synthesizing key heterocyclic scaffolds, such as pyridazinones and pyrazoles, which are prominent in medicinal chemistry due to their diverse pharmacological activities.^{[2][3][4][5]} We will delve into detailed reaction pathways, experimental protocols, and the biological significance of the resulting compounds.

Core Reactivity and Synthetic Pathways

The reactivity of **3-benzoylacrylic acid** is dominated by its electrophilic α,β -unsaturated carbonyl system and the carboxylic acid group. This allows for reactions with a variety of binucleophilic reagents, leading to the formation of diverse heterocyclic rings. The primary reaction pathways involve condensation and cyclization, particularly with hydrazine derivatives.





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